

Application Notes and Protocols for Dyrk1A-IN-7 in Cell Culture Treatment

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Compound of Interest

Compound Name: Dyrk1A-IN-7

Cat. No.: B15577608

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Introduction

Dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) is a crucial protein kinase involved in a wide range of cellular processes, including cell proliferation, neurodevelopment, and apoptosis.^{[1][2]} Its dysregulation is implicated in various pathologies such as Down syndrome, Alzheimer's disease, and certain cancers.^{[3][4]} As a result, DYRK1A has emerged as a significant therapeutic target.^{[2][5]} **Dyrk1A-IN-7** is a small molecule inhibitor designed to selectively target the kinase activity of DYRK1A, making it a valuable tool for studying its biological functions and for potential therapeutic development.^[1]

These application notes provide detailed protocols for the use of **Dyrk1A-IN-7** in cell culture experiments, including methods for assessing its impact on cell viability and target engagement. Additionally, key signaling pathways involving DYRK1A are illustrated to provide a conceptual framework for experimental design and data interpretation.

Data Presentation: Inhibitory Potency of Selected DYRK1A Inhibitors

The following table summarizes the inhibitory potency (IC₅₀) of various small molecule inhibitors of DYRK1A. This data is essential for comparing the efficacy of different compounds and for selecting appropriate concentrations for in vitro and in-cell assays.

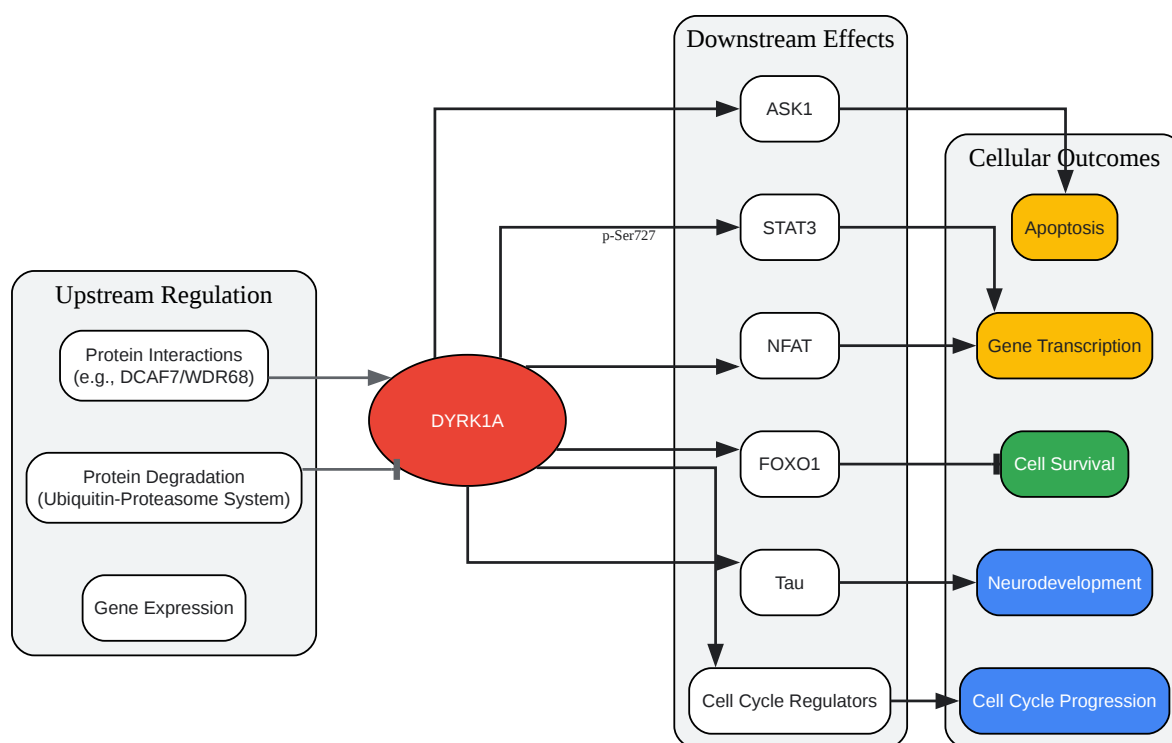
Compound Name	IC50 (nM)	Assay Type	Reference
Harmine	445	In vitro kinase assay	[3]
EGCG (Epigallocatechin gallate)	Comparable to Harmine	In vitro kinase assay	[6]
AZD1080	2911	In vitro kinase assay	[3]
SB-415286	445	In vitro kinase assay	[3]
FINDY	- (Inhibits folding, not mature kinase)	Cell-based assay	[7]
Q17	1590	Enzymatic assay	[8]

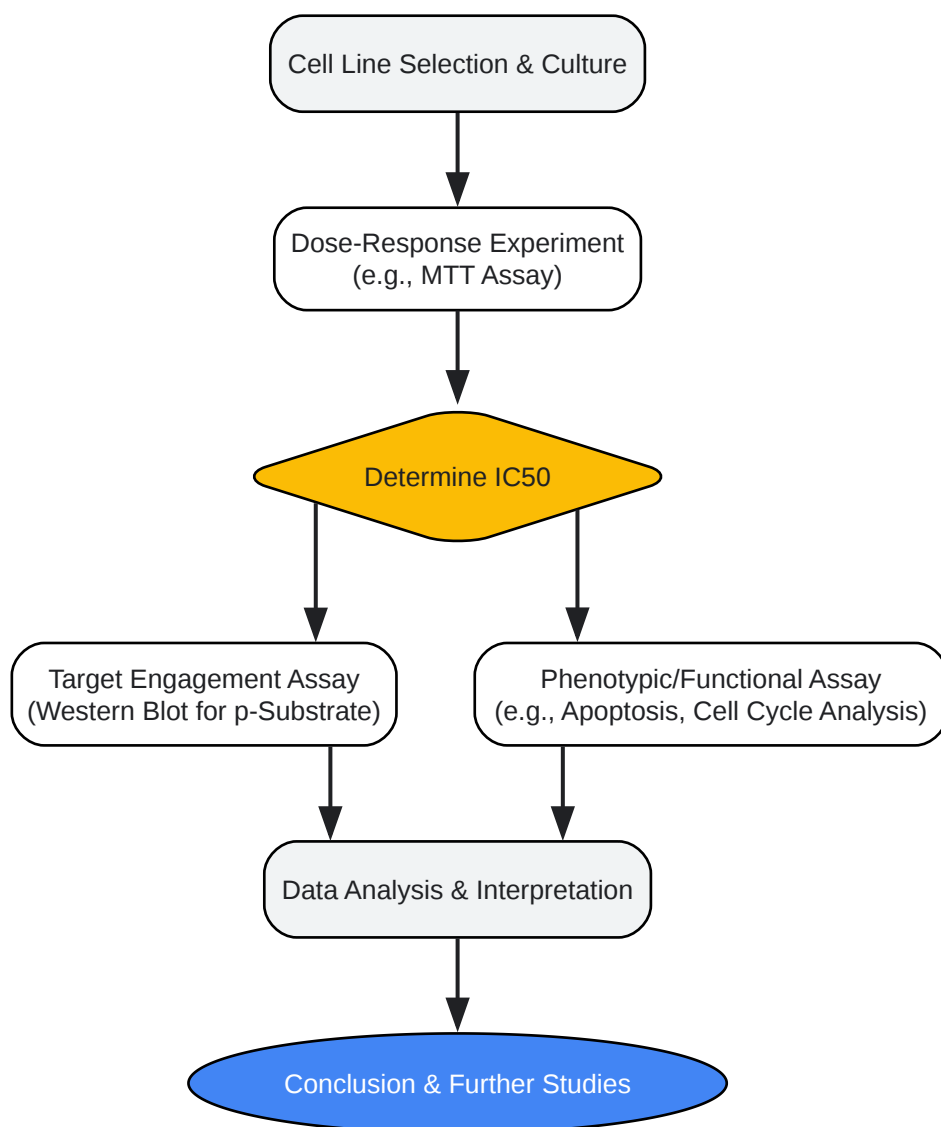
Note: IC50 values can vary depending on the specific assay conditions (e.g., ATP concentration). The data for **Dyrk1A-IN-7** is not publicly available in the search results; therefore, it is recommended to perform a dose-response experiment to determine its IC50 in the specific cell line and assay of interest.

Signaling Pathways

DYRK1A is a versatile kinase that phosphorylates a variety of substrates on serine and threonine residues after autophosphorylating on a tyrosine residue.[2] Its activity influences several critical signaling pathways.

DYRK1A-Mediated Cell Signaling





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